

physical and chemical properties of 2,5-Dimethoxyterephthalaldehyde

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Compound of Interest

Compound Name: 2,5-Dimethoxyterephthalaldehyde

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An In-depth Technical Guide to 2,5-Dimethoxyterephthalaldehyde

For Researchers, Scientists, and Drug Development Professionals

Introduction

2,5-Dimethoxyterephthalaldehyde is an aromatic organic compound that has garnered significant interest in the fields of materials science and organic synthesis. Its rigid structure, featuring a benzene ring functionalized with two methoxy and two aldehyde groups, makes it a valuable precursor, particularly as a linker molecule in the synthesis of Covalent Organic Frameworks (COFs).^{[1][2][3]} These highly ordered, porous crystalline polymers have shown promise in a variety of applications, including gas storage, catalysis, and drug delivery.^{[2][4]} This guide provides a comprehensive overview of the physical and chemical properties, synthesis, and characterization of **2,5-Dimethoxyterephthalaldehyde**.

Core Physical and Chemical Properties

2,5-Dimethoxyterephthalaldehyde is typically a white to yellow crystalline powder.^[5] Its core identifiers and physical properties are summarized in the table below. It is important to note that there are some discrepancies in the reported values for melting and boiling points across different commercial and literature sources, which may be attributed to variations in purity and measurement conditions.

Property	Value
IUPAC Name	2,5-dimethoxyterephthalaldehyde[6]
Synonyms	2,5-Dimethoxy-1,4-benzenedicarboxaldehyde, 2,5-Dimethoxybenzene-1,4-dicarboxaldehyde[6]
CAS Number	7310-97-6[6]
Molecular Formula	C ₁₀ H ₁₀ O ₄ [6]
Molecular Weight	194.18 g/mol [6]
Appearance	White to yellow crystals or powder[5]
Melting Point	209-213 °C
Boiling Point	371.4 °C at 760 mmHg
Solubility	Soluble in organic solvents such as ethanol and dichloromethane; less soluble in water.[7]
Purity (typical)	≥96.0% (GC)[5]

Spectral Data for Characterization

Technique	Data
¹ H NMR	(CDCl ₃ , 300 MHz) δ 10.50 (s, 2H), 7.26 (s, 2H), 3.95 (s, 6H)
¹³ C NMR	(CDCl ₃ , 101 MHz) δ 189.19, 155.73, 129.15, 110.92, 56.23

Experimental Protocols

Synthesis of 2,5-Dimethoxyterephthalaldehyde

A common synthetic route to **2,5-Dimethoxyterephthalaldehyde** proceeds via the demethylation of 2,5-dihydroxyterephthalaldehyde, which itself can be synthesized from 1,4-dimethoxybenzene.[8][9] The following is a representative protocol:

Step 1: Synthesis of 2,5-dihydroxyterephthalaldehyde from 1,4-dimethoxybenzene[8]

- Dissolve 1,4-dimethoxybenzene (10 g, 72.3 mmol) in 1,4-dioxane (60 mL).
- Add formaldehyde (37 wt%, 5 mL) and paraformaldehyde (3.0 g, 100 mmol).
- Heat the mixture to 90°C.
- Add concentrated hydrochloric acid (10 mL) dropwise.
- Continue heating at 90°C for 1 hour.
- Introduce an additional 30 mL of concentrated hydrochloric acid into the reaction.
- Cool the mixture to room temperature, which should result in the formation of a precipitate.
- Collect the precipitate by filtration, wash with water, and dry under vacuum.
- Recrystallize the crude product from acetone to yield 1,4-bis(chloromethyl)-2,5-dimethoxybenzene.
- Add the resulting product (5 g, 21.3 mmol) and hexamethylenetetramine (6 g, 42.5 mmol) to chloroform (50 mL).
- Heat the mixture at 90°C and stir for 24 hours.
- Cool to room temperature, filter to collect the pellet, wash with chloroform, and dry under vacuum.
- Dissolve the dried product in water and acidify with acetic acid (10 mL).
- Heat at 90°C with stirring for 24 hours, then cool to room temperature.
- Extract the product with dichloromethane.
- Dry the organic phase with anhydrous magnesium sulfate and evaporate the solvent under reduced pressure to obtain 2,5-dihydroxyterephthalaldehyde.

Step 2: Methylation to **2,5-Dimethoxyterephthalaldehyde**

Standard methylation procedures, such as using dimethyl sulfate or methyl iodide in the presence of a suitable base (e.g., potassium carbonate) in a polar aprotic solvent (e.g., acetone or DMF), can be employed to convert the hydroxyl groups of 2,5-dihydroxyterephthalaldehyde to methoxy groups, yielding the final product. The reaction progress should be monitored by thin-layer chromatography (TLC), and the final product purified by recrystallization or column chromatography.

Applications in Research and Development

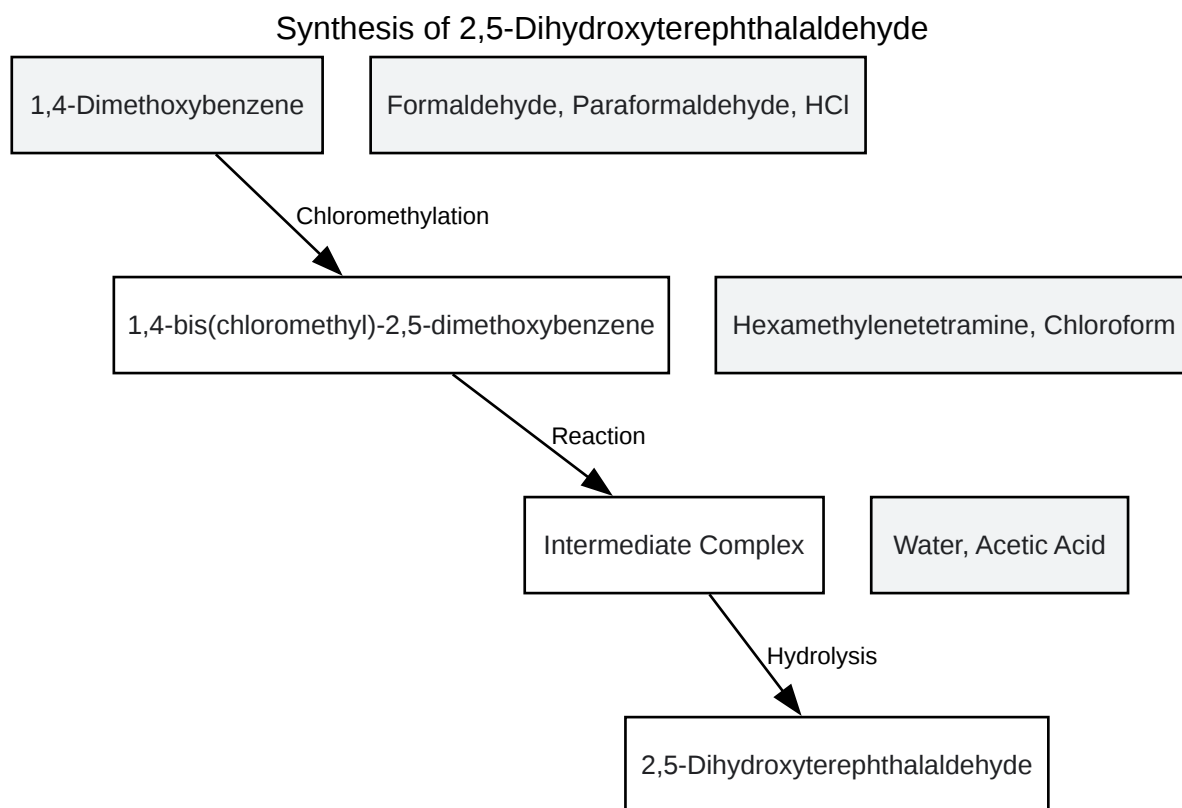
The primary application of **2,5-Dimethoxyterephthalaldehyde** is as a building block for the synthesis of Covalent Organic Frameworks (COFs).[1][2][3] The aldehyde functional groups readily undergo condensation reactions with amine-containing monomers to form highly ordered, porous crystalline structures.[1][2] These COFs are being investigated for a range of applications, including:

- **Drug Delivery:** The porous nature of COFs allows for the encapsulation and controlled release of therapeutic agents.[4]
- **Adsorbents:** They can be used as solid-phase extraction materials for sample preparation in analytical methods.[7][10]
- **Catalysis:** The ordered structure and potential for functionalization make COFs promising candidates as catalysts or catalyst supports.

Currently, there is limited evidence to suggest that **2,5-Dimethoxyterephthalaldehyde** itself possesses direct biological or pharmacological activity. Its utility in the drug development sphere is primarily as a component in the creation of advanced drug delivery systems.

Visualized Synthesis Workflow

The synthesis of 2,5-dihydroxyterephthalaldehyde, a precursor to **2,5-dimethoxyterephthalaldehyde**, can be visualized as a multi-step process.



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Caption: Workflow for the synthesis of 2,5-dihydroxyterephthalaldehyde.

Safety Information

2,5-Dimethoxyterephthalaldehyde is classified as a hazardous substance. It is known to cause skin and serious eye irritation, and may cause respiratory irritation.[6] Standard laboratory safety precautions, including the use of personal protective equipment such as gloves, safety glasses, and a lab coat, should be strictly followed when handling this compound. Work should be conducted in a well-ventilated area or a fume hood.

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